

Unveiling the Structure of Solid Boron Triiodide: A Technical Guide

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Compound of Interest

Compound Name: *Boron triiodide*

Cat. No.: *B077602*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of solid **boron triiodide** (BI_3), a significant Lewis acid with applications in organic synthesis. This document delves into its crystallographic parameters, the experimental methodologies employed for its structural determination, and the relationship between its molecular geometry and solid-state packing.

Crystallographic Data of Boron Triiodide

Solid **boron triiodide** crystallizes in a hexagonal system, a structural characteristic it shares with boron trichloride (BCl_3).^{[1][2]} The planar trigonal geometry of the individual BI_3 molecules is a defining feature that dictates the overall crystal packing.^{[3][4]} Below is a summary of the key crystallographic data.

Parameter	Value	Reference
Crystal System	Hexagonal	[1][3][5]
Space Group	P6 ₃ /m	[1][2][3][6]
Lattice Parameter (a)	6.9909(2) Å - 7.00(1) Å	[1][3][5][6]
Lattice Parameter (c)	7.3642(3) Å - 7.46(2) Å	[1][3][5][6]
B-I Bond Length	2.10(4) Å - 2.112(8) Å	[1]
Molecules per Unit Cell (Z)	2	[1][5][6]
Molecular Geometry	Trigonal Planar	[3][4]

Under extremely high pressures, **boron triiodide** undergoes a phase transition, becoming metallic at approximately 23 GPa and superconducting above roughly 27 GPa.[1][3]

Experimental Determination of Crystal Structure

The crystallographic data for **boron triiodide** has been primarily determined using X-ray powder diffraction techniques.[1][5] The following sections outline the typical experimental protocols for the synthesis of a suitable sample and its subsequent analysis.

Synthesis of Microcrystalline Boron Triiodide

A common method for preparing a microcrystalline powder of **boron triiodide** suitable for X-ray diffraction analysis involves the reaction of sodium borohydride (NaBH₄) with iodine (I₂).[1][2]

Protocol:

- **Reaction:** Sodium borohydride is reacted with iodine.
- **Sublimation:** The initial reaction product is purified via sublimation to yield microcrystalline **boron triiodide**.
- **Sample Handling:** Due to its sensitivity to temperature, air, and light, the resulting powder must be handled under controlled conditions.[1][2]

Another preparative route involves the direct reaction of boron with iodine at elevated temperatures (209.5 °C).[3]

X-ray Powder Diffraction Analysis

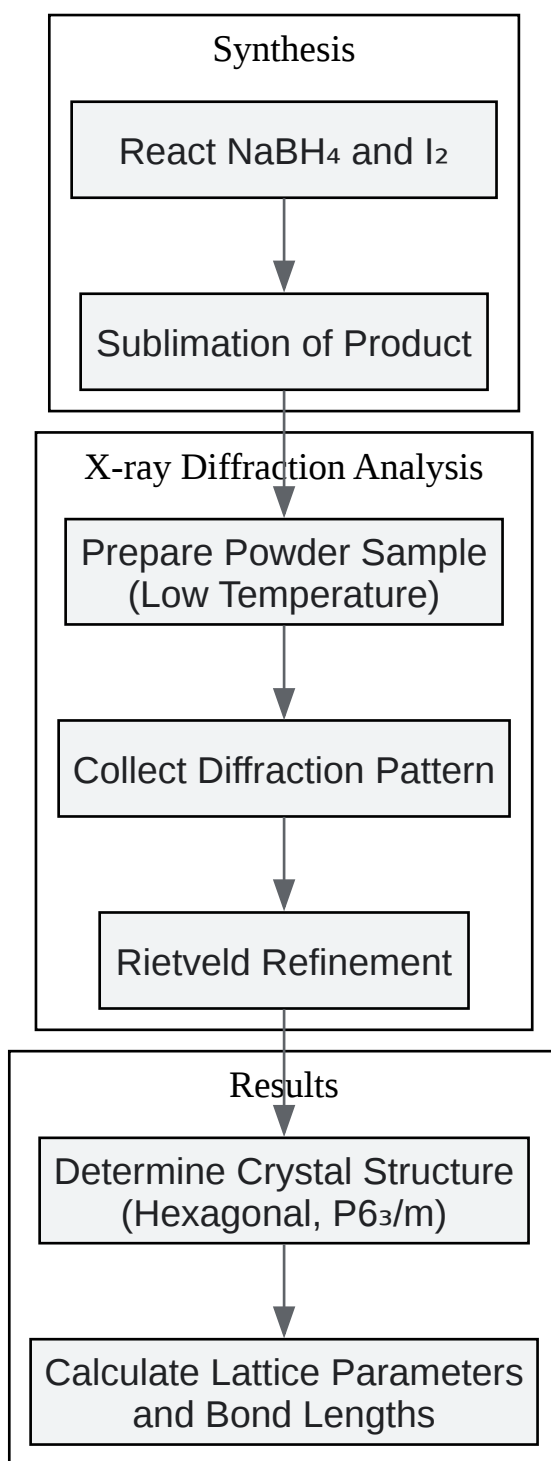
The determination of the crystal structure is achieved through the analysis of the diffraction pattern produced when X-rays interact with the crystalline sample.

Protocol:

- **Sample Preparation:** The temperature-, air-, and light-sensitive **boron triiodide** powder is carefully loaded into a capillary tube. For some measurements, the sample is collected at low temperatures, such as -73°C.[1][2]
- **Data Collection:** An X-ray powder diagram is collected using a diffractometer.
- **Structure Refinement:** The resulting diffraction pattern is analyzed using techniques such as Rietveld refinement to determine the crystal system, space group, and atomic positions.[1][2]

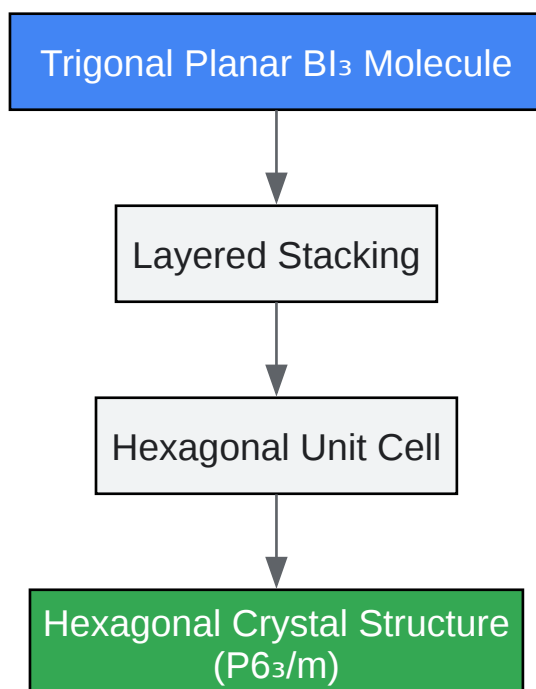
Structural Visualization

The following diagrams illustrate the experimental workflow for determining the crystal structure of **boron triiodide** and the hierarchical relationship from its molecular geometry to its crystal structure.



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Experimental workflow for crystal structure determination.



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Relationship between molecular geometry and crystal structure.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Boron triiodide - Wikipedia [en.wikipedia.org]
- 4. Boron_triiodide [chemeurope.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Borane, triiodo- | BI₃ | CID 83546 - PubChem [pubchem.ncbi.nlm.nih.gov]
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